

Application Notes and Protocols for the Quantification of γ -Glu-Val-Gly

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Compound of Interest

Compound Name: *Glutamyl-valyl-glycine*

Cat. No.: *B16081841*

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Introduction

γ -Glutamyl-valyl-glycine (γ -Glu-Val-Gly) is a tripeptide that has garnered significant interest for its "kokumi" taste enhancement properties in the food industry and potential physiological functions relevant to drug development.^{[1][2][3][4]} Accurate quantification of γ -Glu-Val-Gly is crucial for quality control in food products, understanding its physiological roles, and for various stages of drug discovery and development. This document provides detailed application notes and standardized protocols for the analytical quantification of γ -Glu-Val-Gly.

Quantitative Data Summary

The following tables summarize the reported concentrations of γ -Glu-Val-Gly in various matrices, as determined by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).

Table 1: Concentration of γ -Glu-Val-Gly in Fermented Foods and Beverages

Food/Beverage Matrix	Concentration Range	Reference
Fish Sauces	1.3–41.4 $\mu\text{mole/L}$ (0.04 to 1.26 mg/dL)	[1][3]
Soy Sauces	4.9–20.1 $\mu\text{mole/L}$ (0.15 to 0.61 mg/dL)	[1][4]
Fermented Shrimp Pastes	3.2–17.1 $\mu\text{mole/kg}$ (0.9 to 5.2 $\mu\text{g/g}$)	[1][5]
Cheese (ewe's milk)	1.2–1.9 $\mu\text{mole/kg}$ (0.35 to 0.59 $\mu\text{g/g}$)	[1]
Beer	0.26–0.59 $\mu\text{mole/kg}$ (0.08–0.18 mg/L)	[1][2]

Table 2: Concentration of γ -Glu-Val-Gly in Other Food Products

Food Product	Concentration	Reference
Raw Scallops	0.26 $\mu\text{mole/kg}$ (0.08 $\mu\text{g/g}$)	[1][6]
Dried Scallops	2.5 $\mu\text{mole/kg}$ (0.64 $\mu\text{g/g}$)	[1][6]
Scallop Extract	0.77 $\mu\text{g/g}$	[6]
Cooked King Prawns	0.60 $\mu\text{mole/kg}$	[1]

Experimental Protocols

The most common and robust method for the quantification of γ -Glu-Val-Gly is HPLC-MS/MS following a derivatization step to enhance sensitivity and chromatographic retention.[1][2][3][4][5]

Protocol 1: Quantification of γ -Glu-Val-Gly by HPLC-MS/MS with AQC Derivatization

This protocol is adapted from methods reported for the analysis of γ -Glu-Val-Gly in various food matrices.[1][3][4][5]

1. Materials and Reagents

- γ -Glu-Val-Gly standard (for research use)[7]
- 6-aminoquinoyl-N-hydroxysuccinimidyl-carbamate (AQC)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Ammonia solution
- Water, ultrapure (18.2 M Ω ·cm)
- Solid Phase Extraction (SPE) cartridges (if sample cleanup is required)

2. Standard Preparation

- Prepare a stock solution of γ -Glu-Val-Gly (e.g., 1 mg/mL) in ultrapure water.
- Perform serial dilutions of the stock solution to create a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 ng/mL).

3. Sample Preparation

- Solid Samples (e.g., cheese, scallops):
 - Homogenize a known weight of the sample.
 - Extract with a suitable solvent (e.g., water or a mild acidic solution).
 - Centrifuge to pellet solids and collect the supernatant.
 - Perform SPE cleanup if necessary to remove interfering matrix components.
- Liquid Samples (e.g., beer, soy sauce):
 - Centrifuge to remove any particulates.

- Dilute the sample with ultrapure water to bring the expected analyte concentration within the calibration range.

4. Derivatization Procedure[\[5\]](#)

- To 10 μ L of the sample or standard solution, add 70 μ L of borate buffer (pH 8.8).
- Add 20 μ L of AQC reagent solution (dissolved in acetonitrile).
- Vortex the mixture and heat at 55°C for 10 minutes.
- After cooling to room temperature, add a quenching agent if necessary or directly dilute with the initial mobile phase.

5. HPLC-MS/MS Analysis[\[5\]](#)

- HPLC System: An Agilent 1200 series or equivalent.[\[5\]](#)
- Column: A reversed-phase C18 column (e.g., CAPCELL PAK C18 MG II, 2.0 mm ID x 100 mm, 3 μ m).[\[5\]](#)
- Column Temperature: 40°C.[\[5\]](#)
- Mobile Phase A: Aqueous 25 mM formic acid (pH 6.0, adjusted with aqueous ammonia solution).[\[5\]](#)
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.25 mL/min.[\[5\]](#)
- Injection Volume: 20 μ L.[\[5\]](#)
- Gradient Elution:
 - 0-5 min: 5% B
 - 5-15 min: 5-20% B (linear gradient)
 - 15-20 min: 20-50% B (linear gradient)

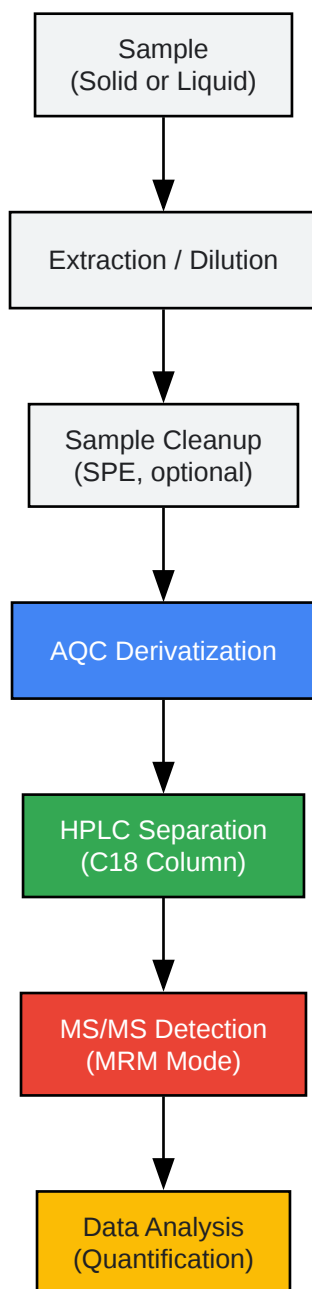
- 20-25 min: Wash with 95% B
- 25-30 min: Re-equilibrate with 5% B
- Mass Spectrometer: An AB SCIEX 3200 QTrap or equivalent triple quadrupole mass spectrometer.[\[5\]](#)
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Multiple Reaction Monitoring (MRM):
 - Precursor Ion (Q1): m/z 474.2 (for AQC-derivatized γ -Glu-Val-Gly).[\[5\]](#)
 - Product Ions (Q3) and Collision Energies (CE):
 - m/z 171.2 (CE 51V) - for quantification.[\[5\]](#)
 - m/z 145.3 (CE 30V), m/z 300.3 (CE 30V), m/z 229.4 (CE 20V) - for confirmation.[\[5\]](#)

6. Data Analysis

- Construct a calibration curve by plotting the peak area of the AQC-derivatized γ -Glu-Val-Gly standard against its concentration.
- Determine the concentration of γ -Glu-Val-Gly in the samples by interpolating their peak areas from the calibration curve.
- Account for any dilution factors used during sample preparation.

Visualizations

Experimental Workflow

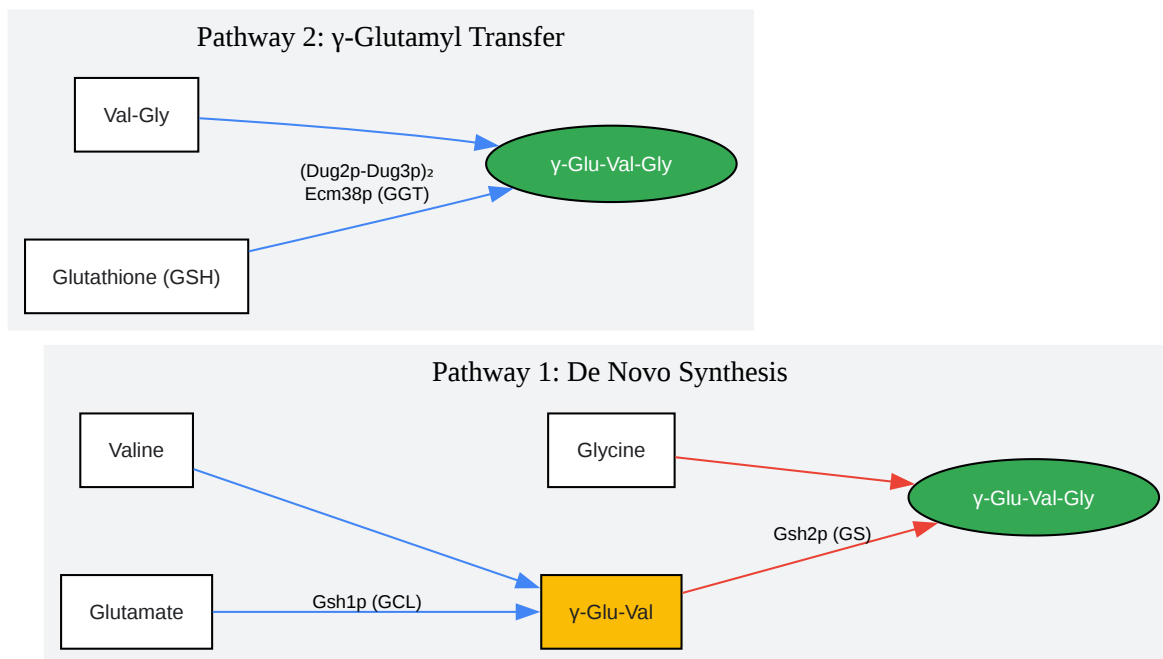


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Caption: Workflow for γ -Glu-Val-Gly quantification.

Biosynthetic Pathways of γ -Glu-Val-Gly in *Saccharomyces cerevisiae*

In yeast, γ -Glu-Val-Gly can be synthesized through multiple pathways.[8][9]



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